

Acifluorfen-Methyl's Efficacy Against Amaranthus Species: A Comparative Analysis

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Compound of Interest

Compound Name: *Acifluorfen-methyl*

Cat. No.: *B165782*

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Acifluorfen-methyl, a protoporphyrinogen oxidase (PPO) inhibiting herbicide, is a post-emergence tool for controlling broadleaf weeds, including several species of the troublesome *Amaranthus* genus. This guide provides a comparative analysis of **acifluorfen-methyl**'s performance against various *Amaranthus* species, supported by experimental data. It also contrasts its efficacy with alternative herbicides and details the experimental protocols used in these evaluations.

Performance of Acifluorfen-Methyl and Alternatives

The effectiveness of **acifluorfen-methyl** can vary depending on the *Amaranthus* species, the presence of herbicide resistance, and application timing. The following tables summarize quantitative data from various studies, comparing **acifluorfen-methyl** with other common herbicides.

Herbicide	Rate (g a.i./ha)	Amaranthus palmeri (Palmer amaranth)	Amaranthus tuberculatus (Waterhemp)	Amaranthus retroflexus (Redroot pigweed)	Amaranthus powellii (Green pigweed)
Acifluorfen	420	46% (suspected resistant)[1]	>85% (in a two-pass program)[2]	-	27% (at 8 WAA)[3]
Fomesafen	420	46% (suspected resistant)[1]	>90% (in a two-pass program)[4]	-	31% (at 8 WAA)
Lactofen	219	34% (suspected resistant)	>85% (in a two-pass program)	-	-
Glyphosate	870	94% (at 8 WAA)	-	-	94% (at 8 WAA)
Dicamba	280	-	-	-	-

Table 1: Post-emergence Control of Various Amaranthus Species with Single Herbicide Applications. Control percentages can vary based on resistance profiles and environmental conditions. WAA = Weeks After Application.

Herbicide Program	Application Timing	Amaranthus tuberculatus (Glyphosate-Resistant) Control
S-metolachlor + fomesafen fb acifluorfen + glyphosate	PRE fb POST	>90%
Sulfentrazone + cloransulam fb fomesafen + glyphosate	PRE fb POST	>90%
Saflufenacil + imazethapyr + dimethenamid-P fb fomesafen + glyphosate	PRE fb POST	>90%
POST-only programs	POST	<70%

Table 2: Efficacy of Two-Pass Herbicide Programs for Season-Long Control of Glyphosate-Resistant Common Waterhemp (*Amaranthus tuberculatus*) in Soybean. PRE = Pre-emergence, POST = Post-emergence, fb = followed by.

Experimental Protocols

The data presented is derived from field and greenhouse studies designed to evaluate herbicide efficacy. A general methodology for such experiments is as follows:

1. Experimental Design:

- Studies are typically conducted in a randomized complete block design with multiple replications (usually 3 or 4).
- Plots are established in fields with known infestations of the target *Amaranthus* species. In some cases, plots are overseeded to ensure uniform weed pressure.

2. Herbicide Application:

- Herbicides are applied using a backpack or tractor-mounted sprayer calibrated to deliver a specific volume of spray solution.

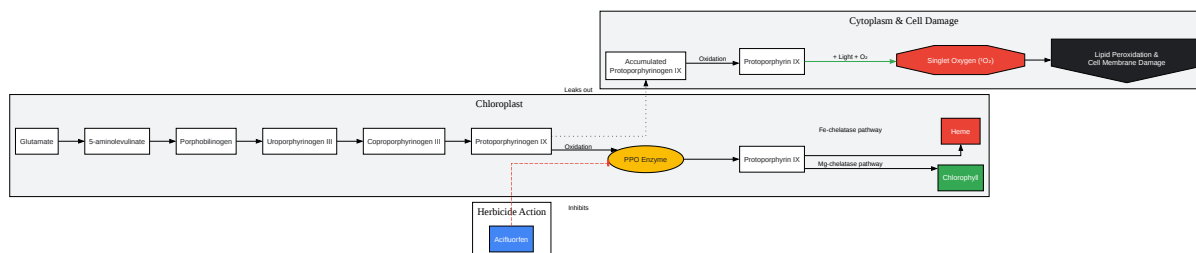
- Post-emergence (POST) applications: Timed to coincide with specific weed growth stages, often when *Amaranthus* plants are between 10 and 15 cm tall.
- Pre-emergence (PRE) applications: Applied to the soil surface before weed emergence.
- Application Rates: Herbicides are applied at registered field rates (1X) and sometimes at fractional (e.g., 0.5X) or multiple (e.g., 2X) rates to determine dose-response relationships. For example, a 1X rate for acifluorfen is often around 420 g a.i./ha.
- Adjuvants: Spray solutions often include adjuvants such as nonionic surfactants (0.25% v/v) or crop oil concentrates (1% v/v) to improve herbicide uptake.

3. Data Collection and Analysis:

- Visual Control Ratings: Weed control is visually assessed at various intervals after application (e.g., 7, 14, 21, and 28 days after treatment) on a scale of 0% (no control) to 100% (complete plant death).
- Plant Density and Biomass: In some studies, the number of surviving plants per unit area (density) and their dry weight (biomass) are measured to provide a more quantitative assessment of herbicide performance.
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA), and means are separated using appropriate statistical tests (e.g., Fisher's Protected LSD) to determine significant differences between treatments.

Mode of Action and Resistance

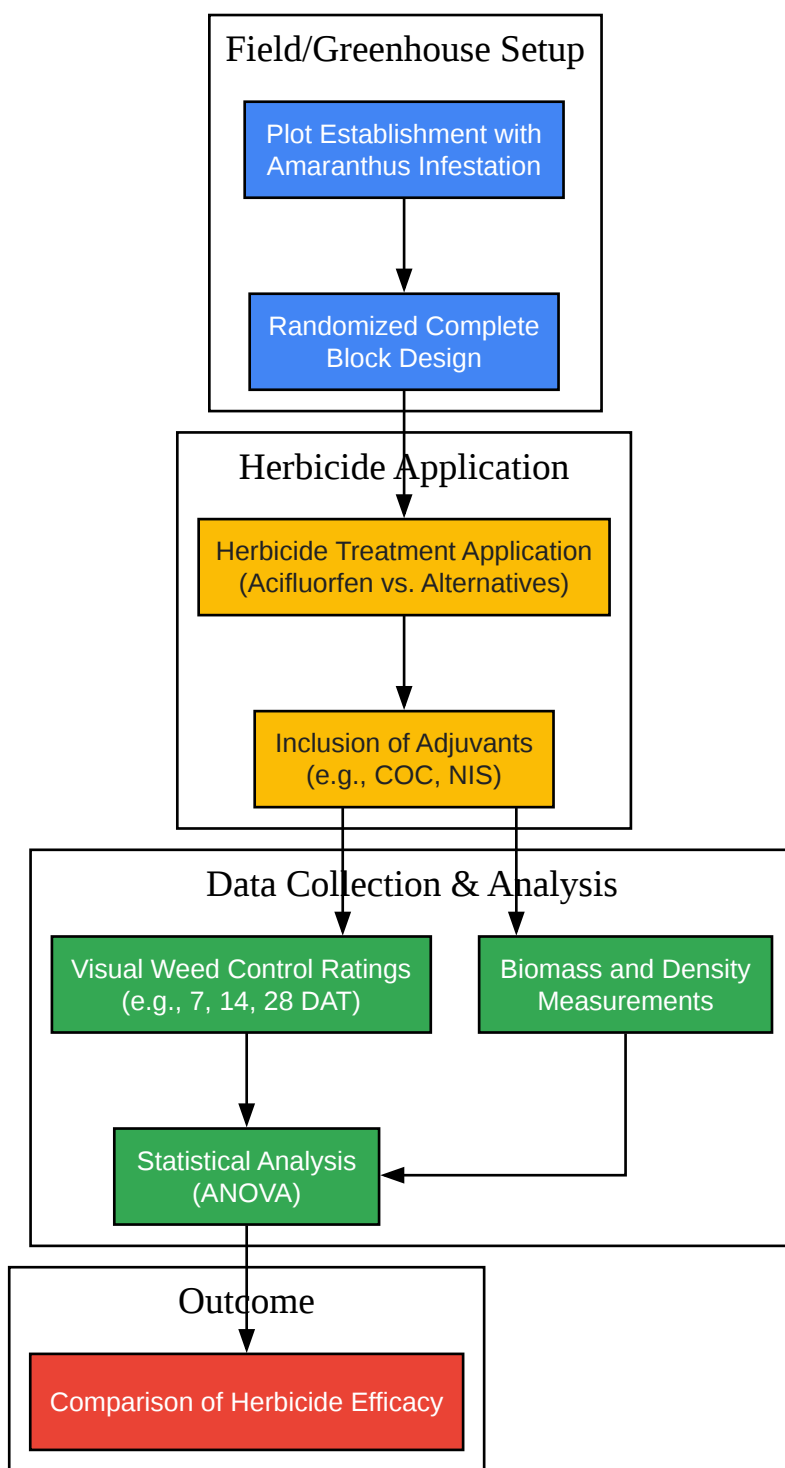
Acifluorfen-methyl belongs to the PPO-inhibiting class of herbicides. Its mode of action involves the disruption of chlorophyll and heme biosynthesis, leading to the accumulation of a phototoxic compound and subsequent cell death.



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Caption: Mode of action of Acifluorfen, a PPO-inhibiting herbicide.

The primary mechanism of resistance to PPO inhibitors in *Amaranthus* species is a target-site mutation. A common mutation is the deletion of a glycine codon at position 210 ($\Delta G210$) in the PPX2 gene, which encodes the PPO enzyme. This alteration reduces the binding affinity of the herbicide to the enzyme, rendering it less effective.



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Caption: General workflow for herbicide efficacy trials on Amaranthus.

In conclusion, while **acifluorfen-methyl** can be an effective component of an integrated weed management program for susceptible *Amaranthus* populations, its performance is highly dependent on the species and the presence of resistance. The prevalence of PPO-resistant *Amaranthus* biotypes necessitates the use of diversified strategies, including tank-mixing with other effective modes of action and utilizing pre-emergence herbicides to reduce selection pressure.

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